

Solubility and preparation of Thalidomide-4-C3-NH2 hydrochloride stock solutions

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Compound of Interest

Thalidomide-4-C3-NH2
Compound Name:
hydrochloride

Cat. No.:

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Application Notes and Protocols: Thalidomide-4-C3-NH2 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Thalidomide-4-C3-NH2 hydrochloride is a functionalized derivative of thalidomide, a compound with a notable history in pharmacology. This derivative serves as a crucial component in the development of Proteolysis Targeting Chimeras (PROTACs). PROTACs are heterobifunctional molecules that utilize the cell's own ubiquitin-proteasome system to selectively degrade target proteins. Thalidomide and its analogs are known to bind to the E3 ubiquitin ligase Cereblon (CRBN), thereby acting as the E3 ligase-recruiting element in a PROTAC. This application note provides detailed information on the solubility and preparation of stock solutions for Thalidomide-4-C3-NH2 hydrochloride, essential for its application in research and drug development.

Physicochemical Properties and Solubility

Precise quantitative solubility data for **Thalidomide-4-C3-NH2 hydrochloride** is not extensively available in the public domain. The data presented below is a compilation of information available for the parent compound, thalidomide, and related analogs. It is strongly



recommended that researchers determine the solubility of **Thalidomide-4-C3-NH2 hydrochloride** empirically for their specific experimental conditions.

Table 1: Solubility of Thalidomide and Analogs in Common Solvents

Compound	Solvent	Solubility	Source
Thalidomide	Dimethyl Sulfoxide (DMSO)	~12 mg/mL	[1]
Thalidomide	Dimethyl Sulfoxide (DMSO)	≥11.8 mg/mL	[2]
Thalidomide	Dimethylformamide (DMF)	Soluble	[3][4]
Thalidomide	Ethanol	Sparingly soluble	[3]
Thalidomide	Water	Sparingly soluble	[1]

Note: The solubility of **Thalidomide-4-C3-NH2 hydrochloride** may differ from thalidomide due to its structural modifications.

Stability and Storage

Proper storage is critical to maintain the integrity of Thalidomide-4-C3-NH2 hydrochloride.

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration	Source
Solid (Powder)	-20°C	Refer to manufacturer's specifications	[5]
In Solvent	-80°C	Refer to manufacturer's specifications	[5]



Studies on N-alkyl analogs of thalidomide have shown half-lives ranging from 25 to 35 hours in phosphate buffer at pH 6.4 and 32°C[6]. The stability of **Thalidomide-4-C3-NH2 hydrochloride** in various solvents and buffer systems should be evaluated for long-term experiments. It is recommended to prepare fresh solutions for use or conduct stability studies for extended storage.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Thalidomide-4-C3-NH2 hydrochloride** (Molecular Weight: 367.79 g/mol) in DMSO.

Materials:

- Thalidomide-4-C3-NH2 hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Calibrated analytical balance
- Sterile microcentrifuge tubes

Procedure:

- Weighing the Compound: Accurately weigh a precise amount of Thalidomide-4-C3-NH2
 hydrochloride powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.68
 mg of the compound.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial containing the compound. For a 10 mM solution from 3.68 mg, add 1 mL of DMSO.
- Dissolution: Tightly cap the vial and vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution, but care should be taken to avoid degradation.



• Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C.

Protocol 2: Preparation of Working Solutions

This protocol outlines the preparation of a working solution from the high-concentration stock solution.

Materials:

- 10 mM Thalidomide-4-C3-NH2 hydrochloride stock solution in DMSO
- · Appropriate cell culture medium or buffer
- Sterile microcentrifuge tubes or multi-well plates

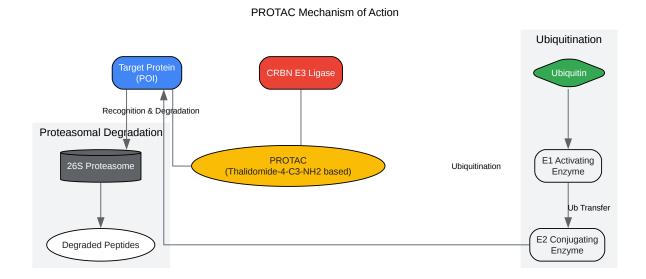
Procedure:

- Thaw Stock Solution: Thaw the 10 mM stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in your desired cell culture medium or buffer to achieve the final working concentration.
 - Important: The final concentration of DMSO in the working solution should be kept low (typically ≤ 0.5%) to minimize solvent-induced cellular toxicity.
- Mixing: Gently mix the working solution by pipetting up and down.
- Immediate Use: Use the freshly prepared working solution immediately for your experiments.

Visualization of the PROTAC Mechanism of Action

Thalidomide-4-C3-NH2 hydrochloride functions as a Cereblon (CRBN) E3 ligase ligand in the context of a PROTAC. The following diagram illustrates the general mechanism of action for a PROTAC.





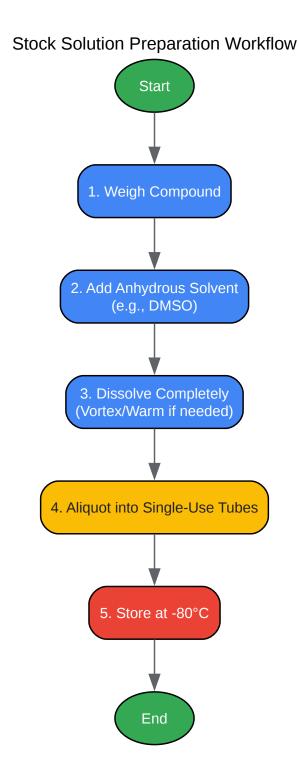
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Caption: PROTAC-mediated protein degradation workflow.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the key steps for preparing a stock solution of **Thalidomide-4-C3-NH2 hydrochloride**.





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Caption: Workflow for preparing stock solutions.

Safety Precautions



Thalidomide and its analogs are potent teratogens and must be handled with extreme caution. [7][8][9]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Handling: Handle the compound in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of the powder.
- Disposal: Dispose of the compound and any contaminated materials in accordance with institutional and local regulations for hazardous chemical waste.
- Reproductive Hazard: Women who are pregnant or may become pregnant should not handle this compound.

Disclaimer: This application note is for informational purposes only and is intended for use by qualified scientific professionals. The information provided is based on currently available data and may not be exhaustive. Researchers should conduct their own validation studies and adhere to all applicable safety guidelines.

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